

solubility profile of DL-01 (formic) in different solvents

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Compound of Interest

Compound Name: DL-01 (formic)

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Solubility Profile of Formic Acid: A Technical Guide

Disclaimer: The compound "**DL-01 (formic)**" is not found in publicly available scientific literature. This guide uses formic acid (methanoic acid, HCOOH) as a representative compound to demonstrate the requested data presentation, experimental protocols, and visualizations. Formic acid is the simplest carboxylic acid and serves as a fundamental structural basis for many pharmaceutical compounds.[1][2]

This technical whitepaper provides a comprehensive overview of the solubility characteristics of formic acid in various common laboratory solvents. It includes detailed experimental methodologies for solubility determination and visual diagrams of relevant metabolic pathways and experimental workflows. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical engineering.

Solubility Data

Formic acid is a polar protic solvent and, as the simplest carboxylic acid, exhibits a high degree of polarity.[3] Its ability to act as both a hydrogen bond donor and acceptor leads to its miscibility with a wide range of polar solvents.[4] Its solubility in nonpolar solvents is significantly more limited. The quantitative and qualitative solubility data for formic acid at standard temperature and pressure (STP) are summarized below.

Table 1: Solubility and Miscibility of Formic Acid in Various Solvents

Solvent	Solvent Type	Solubility/Miscibility	Reference
Water (H ₂ O)	Polar Protic	Miscible	[3][4]
Ethanol (C ₂ H ₅ OH)	Polar Protic	Miscible	[3][4]
Methanol (CH ₃ OH)	Polar Protic	Miscible	[3][4]
Acetone ((CH ₃) ₂ CO)	Polar Aprotic	Miscible	[3]
Diethyl Ether ((C ₂ H ₅) ₂ O)	Polar Aprotic	Miscible	[3]
Ethyl Acetate (CH ₃ COOC ₂ H ₅)	Polar Aprotic	Miscible	[3]
Benzene (C ₆ H ₆)	Nonpolar	Partially Soluble (~10%)	[3]
Toluene (C ₇ H ₈)	Nonpolar	Partially Soluble (~10%)	[3]
Xylenes (C ₈ H ₁₀)	Nonpolar	Partially Soluble (~10%)	[3]
Aliphatic Hydrocarbons	Nonpolar	Sparingly Soluble	[3]

Experimental Protocols

The following section details a generalized methodology for determining the miscibility of a liquid solute (e.g., formic acid) in various liquid solvents at ambient temperature.

2.1 Objective

To determine whether a liquid solute is miscible, partially miscible, or immiscible in a given solvent by visual observation of phase behavior.

2.2 Materials

- Liquid solute (Formic Acid, $\geq 98\%$ purity)
- Test solvents (various grades)
- Calibrated positive displacement pipettes or Class A volumetric flasks and pipettes
- Vials or test tubes with secure caps
- Vortex mixer

2.3 Methodology: Isothermal Miscibility Determination

- Preparation: Ensure all glassware is clean and dry to prevent contamination. Perform all operations in a fume hood with appropriate personal protective equipment (PPE), as formic acid is corrosive.^{[2][3]}
- Solvent Addition: Dispense a precise volume (e.g., 5.0 mL) of the test solvent into a clear glass vial.
- Solute Addition: To the same vial, add an equal volume (5.0 mL) of formic acid. This creates a 1:1 volume ratio mixture.
- Mixing: Securely cap the vial and agitate the mixture vigorously using a vortex mixer for 60 seconds to ensure thorough mixing.
- Observation: Allow the vial to stand undisturbed for at least 5 minutes. Visually inspect the mixture against a well-lit, contrasting background.
 - Miscible: The mixture appears as a single, clear, homogeneous liquid phase with no visible interface.^[5]
 - Immiscible: The mixture separates into two distinct liquid layers with a clear interface. Note the relative positions of the layers to infer relative densities.^{[6][7]}
 - Partially Miscible: The mixture initially appears cloudy or forms an emulsion that may separate over a longer period, or the volumes of the two separated layers differ from the initial volumes added.

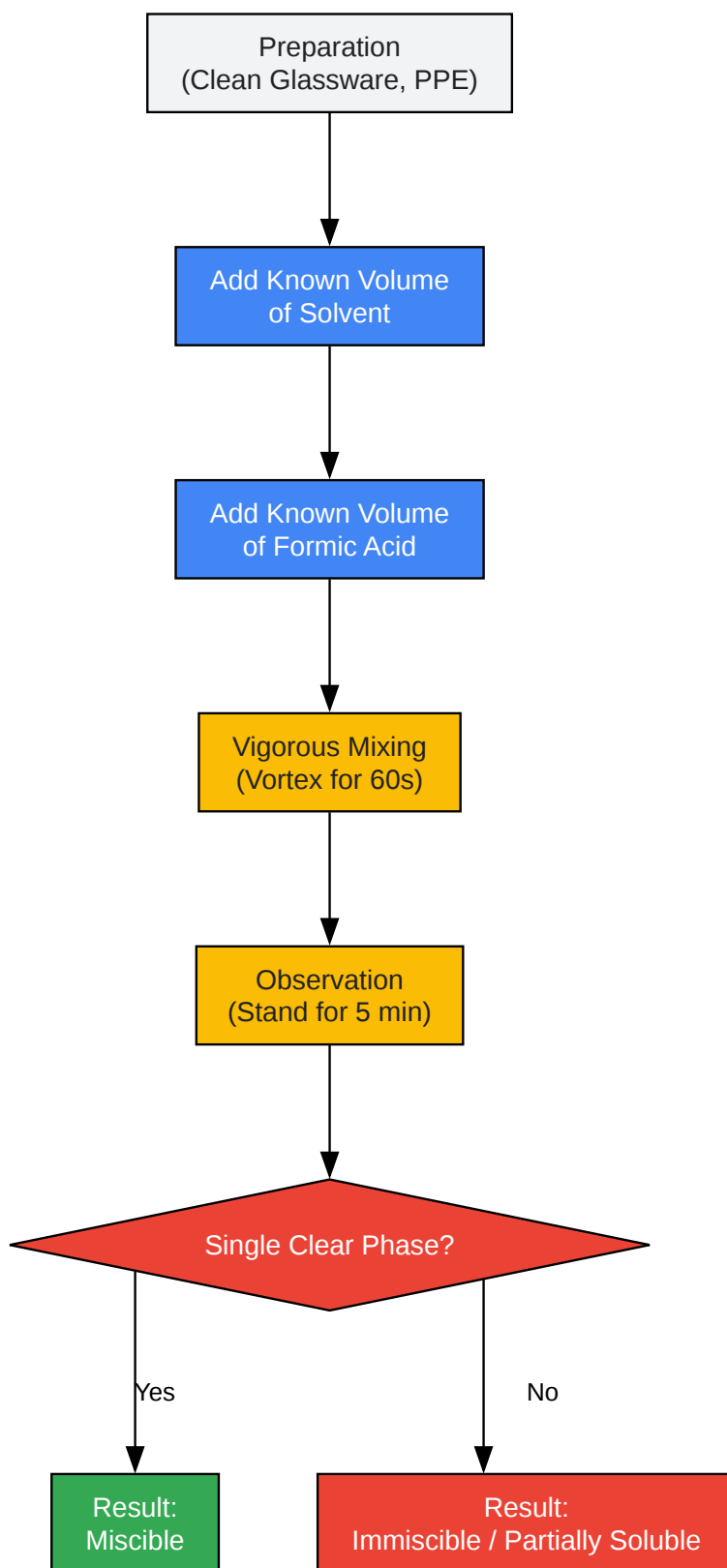
- **Confirmation:** For confirmation, repeat the procedure using different volume ratios (e.g., 1:9 and 9:1 solute-to-solvent) to check for miscibility across a range of concentrations.
- **Data Recording:** Record the observations for each solvent, classifying the solubility as "Miscible," "Partially Soluble," or "Immiscible."

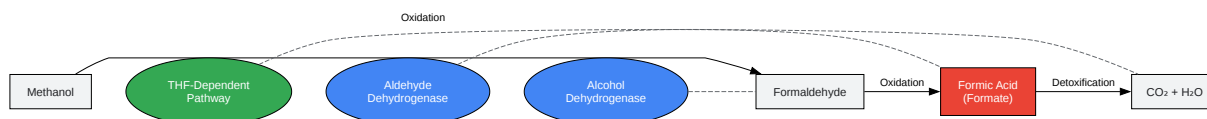
Visualizations

The following diagrams illustrate key workflows and biological pathways relevant to the study of formic acid.

3.1 Experimental Workflow for Miscibility Testing

The diagram below outlines the logical steps for determining liquid-liquid miscibility as described in the protocol.





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